

Protocol for dissolving and preparing Methylatropine bromide solutions

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Compound of Interest

Compound Name: Methylatropine bromide

Cat. No.: B1665316

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Application Notes and Protocols for Methylatropine Bromide Solutions

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methylatropine bromide is a quaternary ammonium salt of atropine and a competitive antagonist of muscarinic acetylcholine receptors (mAChRs).[1][2] Its peripheral action is more pronounced than its central effects due to its limited ability to cross the blood-brain barrier.[1] This property makes it a valuable tool in research for studying the peripheral effects of muscarinic receptor blockade. These application notes provide detailed protocols for the dissolution and preparation of **Methylatropine bromide** solutions for various research applications.

Chemical and Physical Properties

Methylatropine bromide is a white to off-white crystalline solid.[1] It is important to handle the compound in a well-ventilated area and use appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.

Table 1: Chemical and Physical Properties of **Methylatropine Bromide**

Property	Value	Reference
Molecular Formula	C ₁₈ H ₂₆ BrNO ₃	[3]
Molecular Weight	384.31 g/mol	[2][3]
CAS Number	2870-71-5	[4]
Appearance	Crystalline solid	[5][6]
Purity	≥95%	[6]
Storage (Solid)	-20°C, protected from moisture	[1][5][6]
Stability (Solid)	≥ 4 years at -20°C	[5][6]

Solubility and Solution Stability

The solubility of **Methylatropine bromide** is a critical factor in preparing solutions for experimental use.

Table 2: Solubility of **Methylatropine Bromide** in Common Solvents

Solvent	Solubility	Reference
Water	~10 mg/mL	[5][6]
DMSO	147.06 mg/mL (requires sonication)	[1]

Aqueous solutions of **Methylatropine bromide** are not recommended for storage for more than one day.[5] For longer-term storage, it is advisable to prepare stock solutions in a suitable solvent and store them at low temperatures. Stock solutions in DMSO can be stored at -20°C for up to one month or at -80°C for up to six months.[1]

Experimental Protocols

Protocol 1: Preparation of an Aqueous Stock Solution (e.g., for acute in vitro or in vivo studies)

This protocol describes the preparation of a simple aqueous stock solution.

Materials:

- **Methylatropine bromide** powder
- Sterile, purified water (e.g., water for injection or deionized water)
- Sterile vials or tubes
- Calibrated balance and weighing paper/boat
- Vortex mixer
- Sterile 0.22 μm syringe filter

Procedure:

- **Calculation:** Determine the required mass of **Methylatropine bromide** to achieve the desired concentration. For example, to prepare 10 mL of a 10 mg/mL stock solution, you will need 100 mg of **Methylatropine bromide**.
- **Weighing:** In a clean and controlled environment, accurately weigh the calculated amount of **Methylatropine bromide**.
- **Dissolution:** Transfer the weighed powder into a sterile vial. Add the calculated volume of sterile water.
- **Mixing:** Tightly cap the vial and vortex until the powder is completely dissolved.
- **Sterilization (Optional but Recommended):** For applications requiring sterility, filter the solution through a 0.22 μm syringe filter into a new sterile vial.
- **Storage:** Use the freshly prepared solution immediately. As a best practice, do not store aqueous solutions for more than 24 hours.[5]

Protocol 2: Preparation of a DMSO Stock Solution (for cell culture)

This protocol is suitable for preparing a concentrated stock solution for use in cell culture experiments.

Materials:

- **Methylatropine bromide** powder
- Anhydrous, sterile DMSO
- Sterile, amber or light-protected microcentrifuge tubes or cryovials
- Calibrated balance and weighing paper/boat
- Vortex mixer and sonicator
- Sterile environment (e.g., biosafety cabinet)

Procedure:

- **Calculation:** Determine the desired concentration and volume of the stock solution.
- **Weighing:** In a sterile environment, weigh the required amount of **Methylatropine bromide**.
- **Dissolution:** Transfer the powder to a sterile tube. Add the calculated volume of sterile DMSO.
- **Mixing:** Vortex the tube thoroughly. If the compound does not fully dissolve, use a sonicator to aid dissolution.^[1] Gentle warming to 37°C may also help.^[7]
- **Aliquoting and Storage:** Dispense the stock solution into single-use aliquots in sterile, light-protected tubes. Store at -20°C for up to one month or -80°C for up to six months.^[1] Avoid repeated freeze-thaw cycles.

Protocol 3: Preparation of a Formulation for In Vivo Administration

This protocol provides an example of a vehicle formulation for systemic administration in animal models.

Materials:

- **Methylatropine bromide** powder
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes and syringes
- Vortex mixer

Procedure:

- Vehicle Preparation: Prepare the vehicle by mixing the solvents in the desired ratio. A commonly used vehicle for in vivo studies consists of:
 - 10% DMSO
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- Dissolution: First, dissolve the **Methylatropine bromide** powder in DMSO.
- Mixing: Add the PEG300 to the DMSO solution and vortex thoroughly.

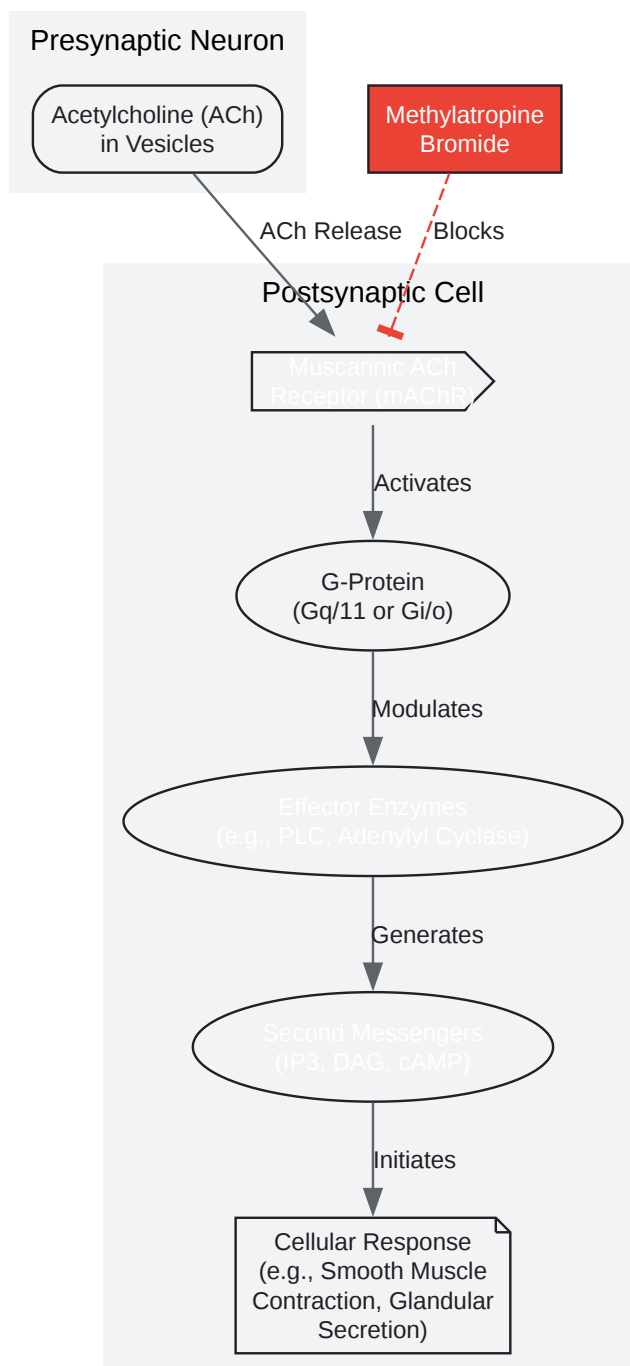
- Emulsification: Add the Tween-80 and mix well.
- Final Dilution: Slowly add the saline to the mixture while vortexing to create a clear and homogenous solution. The solubility in this vehicle is reported to be ≥ 2.5 mg/mL.
- Administration: The solution should be prepared fresh before administration to the animals.

Mechanism of Action: Muscarinic Acetylcholine Receptor Antagonism

Methylatropine bromide acts as a competitive antagonist at muscarinic acetylcholine receptors (M1-M5).[8] These receptors are G-protein coupled receptors (GPCRs) that mediate the effects of acetylcholine in the parasympathetic nervous system and other tissues.[8][9] The binding of acetylcholine to these receptors activates intracellular signaling cascades.

Methylatropine bromide blocks these effects by preventing acetylcholine from binding to the receptor.

Methylatropine Bromide Mechanism of Action

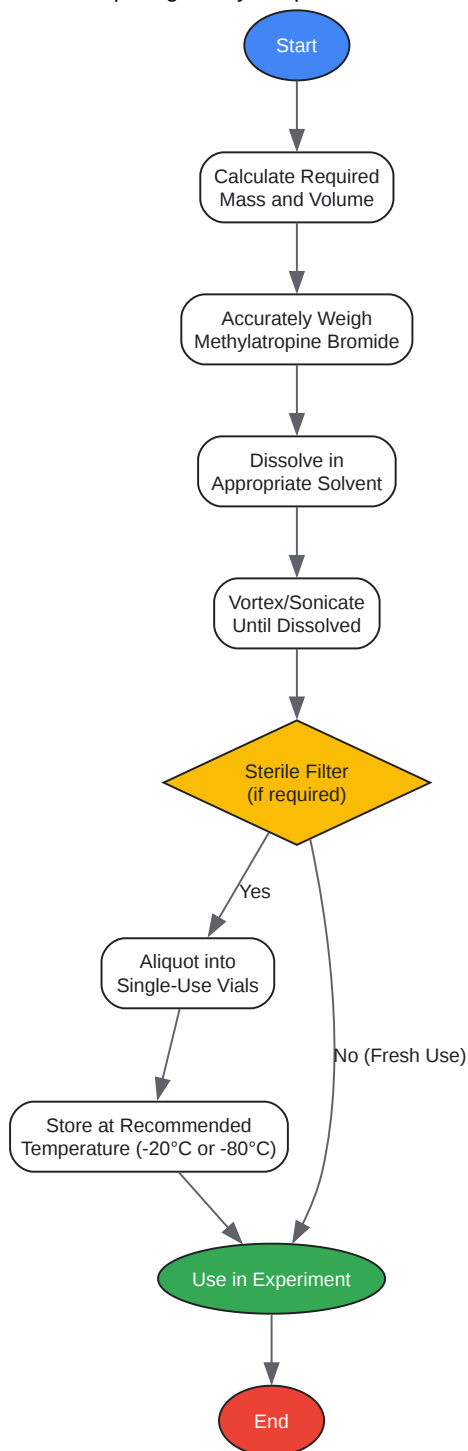
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Caption: Antagonistic action of **Methylatropine bromide** at the muscarinic acetylcholine receptor.

Experimental Workflow for Solution Preparation

The following diagram outlines a general workflow for the preparation of **Methylatropine bromide** solutions for experimental use.

Workflow for Preparing Methylatropine Bromide Solutions



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Caption: A generalized workflow for the preparation of **Methylatropine bromide** solutions.

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